

5(6)-TAMRA SE solubility and storage conditions

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Compound of Interest

Compound Name: 246256-50-8

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An In-depth Technical Guide to 5(6)-Carboxytetramethylrhodamine N-succinimidyl ester (5(6)-TAMRA SE): Solubility and Storage

For researchers, scientists, and drug development professionals utilizing fluorescent labeling, the proper handling of reagents is paramount to ensure experimental success. This guide provides a comprehensive overview of the solubility and storage conditions for 5(6)-Carboxytetramethylrhodamine N-succinimidyl ester (5(6)-TAMRA SE), a widely used amine-reactive fluorescent dye for labeling proteins, peptides, and nucleic acids.

Data Presentation

Accurate and reproducible experimental outcomes begin with the correct preparation of labeling reagents. The following tables summarize the key quantitative data regarding the solubility and recommended storage conditions for 5(6)-TAMRA SE.

Table 1: Solubility of 5(6)-TAMRA SE

Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
Dimethylformamide (DMF)	>10 mg/mL[1]	>18.9 mM	Anhydrous grade recommended. May require sonication for complete dissolution.
Dimethyl sulfoxide (DMSO)	>10 mg/mL[1]	>18.9 mM	Anhydrous grade is crucial for the stability of the succinimidyl ester.
Acetonitrile (ACN)	Soluble[2][3]	Not specified	Purity and dryness are important.
Methanol (MeOH)	Soluble[2][4]	Not specified	Can be used, but less common for stock solutions due to potential reactivity.

Note: The solubility of fluorescent dyes can be influenced by factors such as purity, temperature, and the presence of moisture. It is always recommended to start with small quantities to assess solubility in a specific solvent lot.

Table 2: Storage Conditions for 5(6)-TAMRA SE

Form	Temperature	Conditions	Duration
Solid (Powder)	-20°C[3][4][5][6]	Desiccated, protected from light[3][5][6]	At least 1-2 years[6]
Stock Solution in Anhydrous DMSO	-20°C[5]	Aliquoted, desiccated, protected from light[5]	Up to 3 months[5]
Stock Solution in Anhydrous DMSO	-80°C	Aliquoted, protected from light	Up to 6 months

Experimental Protocols

Adherence to established protocols for the preparation and handling of 5(6)-TAMRA SE is critical for achieving optimal labeling efficiency and reproducibility.

Protocol 1: Preparation of a 10 mM Stock Solution in Anhydrous DMSO

This protocol describes the preparation of a concentrated stock solution of 5(6)-TAMRA SE, which can be used for subsequent labeling reactions.

Materials:

- 5(6)-TAMRA SE, solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Pipettors and sterile, disposable tips

Procedure:

- **Equilibration:** Before opening, allow the vial of 5(6)-TAMRA SE to equilibrate to room temperature for at least 20 minutes. This prevents the condensation of moisture, which can lead to hydrolysis of the reactive succinimidyl ester.
- **Reconstitution:** Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, to a 1 mg vial of 5(6)-TAMRA SE (MW ~527.5 g/mol), add approximately 189 μ L of anhydrous DMSO.
- **Dissolution:** Vortex the vial for at least 1 minute to ensure complete dissolution of the dye. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Aliquoting and Storage:** Centrifuge the vial briefly to collect the solution at the bottom. Aliquot the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge

tubes. Store the aliquots at -20°C or -80°C, protected from light and moisture.

Protocol 2: General Procedure for Assessing Solubility

This protocol provides a general method for determining the approximate solubility of 5(6)-TAMRA SE in a solvent of interest.

Materials:

- 5(6)-TAMRA SE, solid
- Test solvent (e.g., acetonitrile, DMF)
- Calibrated balance
- Vials of known volume
- Vortex mixer and/or sonicator

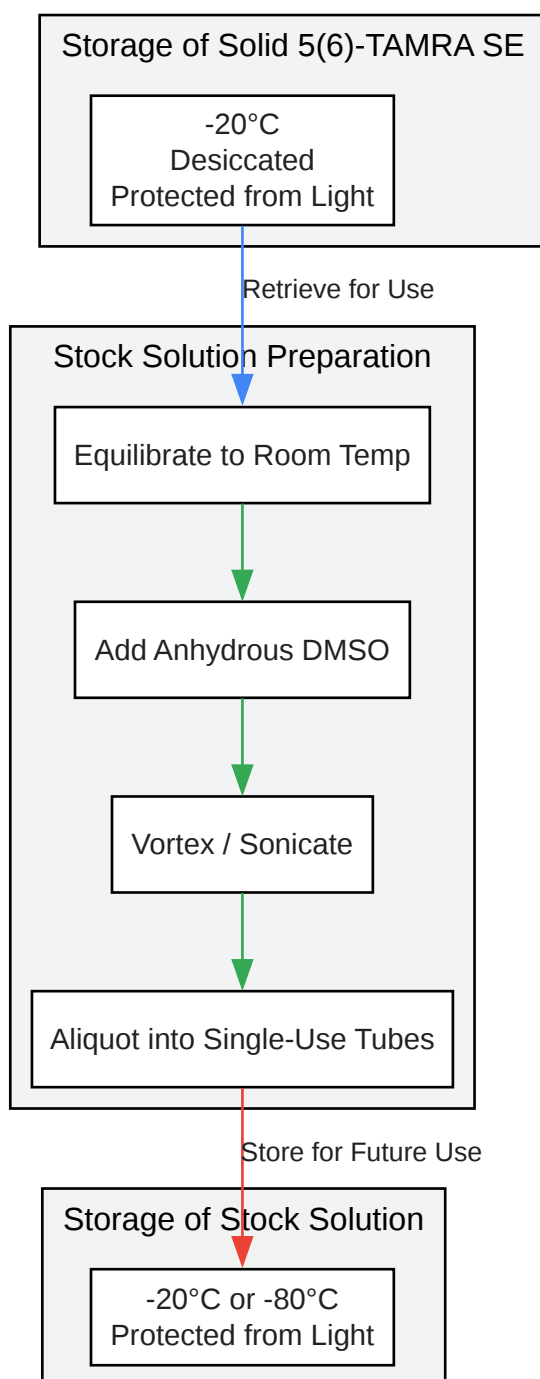
Procedure:

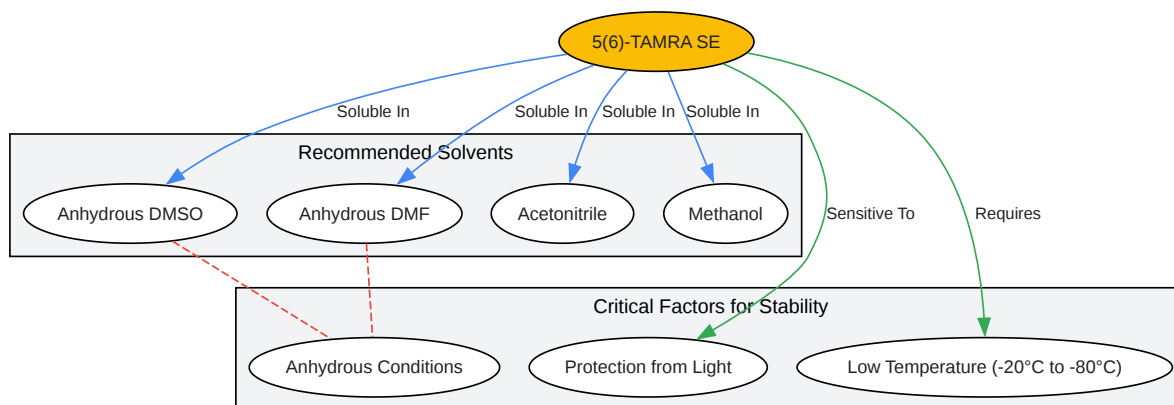
- Preparation: Weigh a small, known amount of 5(6)-TAMRA SE (e.g., 1 mg) into a clear vial.
- Solvent Addition: Add a small, measured volume of the test solvent to the vial (e.g., 100 μ L to initially test for 10 mg/mL solubility).
- Dissolution Attempt: Vigorously vortex the vial for 1-2 minutes. Observe for any undissolved particles.
- Assisted Dissolution: If the solid is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes. Gentle warming (to ~30-40°C) can also be applied, but care should be taken to avoid degradation.
- Incremental Solvent Addition: If the solid remains undissolved, add additional measured volumes of the solvent incrementally (e.g., in 50 μ L increments), vortexing/sonicating after each addition, until the solid is completely dissolved.

- Solubility Calculation: The approximate solubility is calculated based on the initial mass of the dye and the total volume of solvent required for complete dissolution.

Mandatory Visualization

The following diagrams illustrate key workflows and relationships relevant to the handling and use of 5(6)-TAMRA SE.





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